

# 4-Nitrophthalamide X-ray crystallography data

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## Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

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## Crystal Structure Data

The following table summarizes the key crystallographic parameters for 4-Nitrophthalamide (systematic name: 4-nitrobenzene-1,2-dicarboxamide) as determined by single-crystal X-ray diffraction [1].

Parameter	Value
Chemical Formula	C <sub>8</sub> H <sub>7</sub> N <sub>3</sub> O <sub>4</sub> [1]
Crystal System	Monoclinic [1]
Space Group	P2 <sub>1</sub> /c [1]
Unit Cell Parameters	
a (Å)	7.7425 (2) [1]
b (Å)	9.6634 (2) [1]
c (Å)	12.1276 (3) [1]
β (°)	106.008 (3) [1]
Unit Cell Volume (Å <sup>3</sup> )	872.19 (4) [1]

Parameter	Value
<b>Molecular Conformation</b>	All substituents twisted out of benzene ring plane [1]
Nitro group twist angle	11.36 (2)° [1]
Amide group twist angles	60.89 (6)° and 34.39 (6)° [1]
<b>Crystal Packing</b>	3D architecture stabilized by N—H...O hydrogen bonds [1]

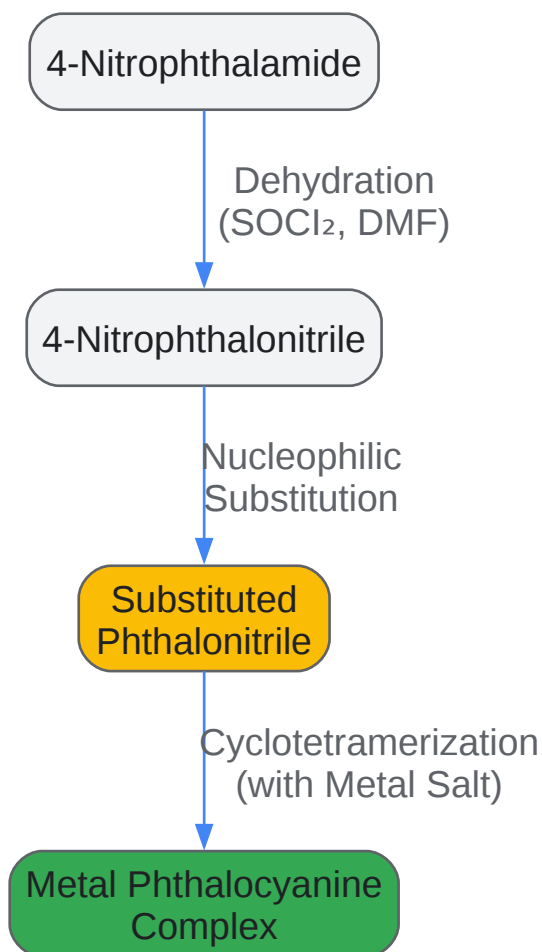
## Synthesis and Experimental Details

- **Synthesis Protocol:** The title compound was prepared by stirring 4-nitrophthalimide with concentrated ammonium hydroxide (NH<sub>4</sub>OH) at room temperature for 24 hours. The resulting off-white precipitate was filtered and washed with cold water, yielding 63.8% [1]. The melting point was reported as 465–469 K [1]. Another study confirms its role as a precursor and reports a melting point of 223 °C [2].
- **Data Collection and Refinement:** The crystal structure was determined at 100 K using Cu K $\alpha$  radiation [1]. The data was refined using the SHELXL97 program, with all hydrogen atom parameters being refined [1].

## Role as a Chemical Intermediate

4-Nitrophthalamide is primarily valued as a key intermediate in the synthesis of more complex functional molecules [3]. Its most important application is in the synthesis of **phthalocyanines** [3] [2], which are compounds with applications in dyes, pigments, and photodynamic therapy. The conversion involves the **dehydration of 4-nitrophthalamide to form 4-nitrophthalonitrile** [1] [2] [4], a crucial precursor for phthalocyanine formation.

The diagram below illustrates this two-step synthesis pathway from 4-nitrophthalamide to a metal phthalocyanine complex.



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## References

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